

Technical Monograph: Ethyldiiodogermane (CAS 14275-40-2)

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Compound of Interest

Compound Name: Ethyl(diiodo)germane

CAS No.: 14275-40-2

Cat. No.: B577214

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Synonyms: Ethyl-diiodo-germane, Ethylgermanium diiodide hydride Chemical Formula:

| Structure:

Executive Summary & Chemical Identity

Ethyldiiodogermane is a bifunctional organometallic intermediate characterized by the presence of both a reactive germanium-hydrogen (

) bond and two labile germanium-iodine (

) bonds. Unlike the more common ethyltriiodogermane (

) or diethyldiiodogermane (

), this mono-ethyl, mono-hydrido species offers a unique orthogonal reactivity profile:

- Hydridic Reactivity: The

bond allows for hydrogermylation (addition to alkenes/alkynes) under radical or catalytic conditions.

- Halidic Reactivity: The

bonds are highly susceptible to nucleophilic substitution (hydrolysis, ammonolysis, or alkylation).

This compound is primarily utilized as a precursor in Chemical Vapor Deposition (CVD) for germanium-doped thin films and as a "linker" molecule in the synthesis of complex organogermanium therapeutics.

Chemical Properties Table

Property	Value / Description	Note
CAS Number	14275-40-2	Verified Identifier
Molecular Weight	352.52 g/mol	Based on
Physical State	High-density Liquid	Colorless to pale yellow (fresh)
Boiling Point	~180–200°C (Predicted)	Extrapolated from data
Solubility	Soluble in hydrocarbons, ,	Reacts with protic solvents
Stability	Moisture Sensitive, Light Sensitive	Decomposes to germoxanes and

Synthesis Protocol: Controlled Iodination

The synthesis of Ethyldiiodogermane is non-trivial due to the tendency of iodine to fully substitute hydrogen atoms on the germanium center. The following protocol, adapted from the classic organometallic methodologies of the Toulouse school (Mazerolles et al.), utilizes stoichiometric control to preserve the single

bond.

Mechanistic Pathway

The reaction proceeds via the electrophilic attack of iodine on the bond of ethylgermane ().

Critical Control Point: Excess iodine or elevated temperatures will lead to the formation of Ethyltriiodogermane (), destroying the desired hydride functionality.

Step-by-Step Experimental Workflow

Reagents:

- Precursor: Ethylgermane () [Synthesized via reduction of].
- Reagent: Iodine (), resublimed.
- Solvent: 1-Iodobutane or neat (solvent-free is preferred to avoid side reactions).

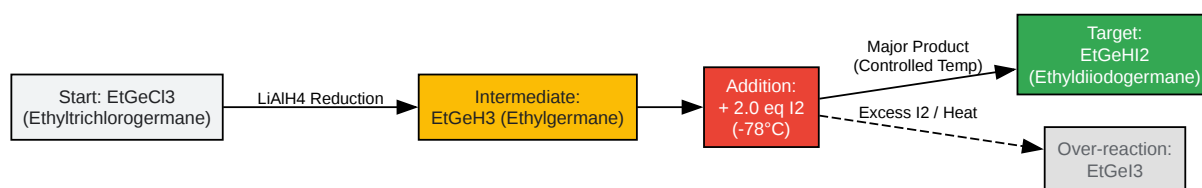
Protocol:

- Setup: Equip a three-neck flask with a dry ice/acetone condenser, a pressure-equalizing dropping funnel, and an inert gas (Ar/N₂) inlet. The system must be rigorously dried.
- Charging: Condense Ethylgermane (, BP ~9°C) into the flask cooled to -78°C.
- Addition: Dissolve stoichiometric Iodine (2.0 equivalents) in a minimal amount of dry solvent (or add solid

slowly if neat). Add dropwise to the cold ethylgermane.

- Observation: The violet color of iodine should disappear rapidly as it reacts.
- Evolution: Hydrogen iodide () gas will evolve. Caution: is corrosive. Vent through a scrubber containing dilute NaOH.
- Warming: Once addition is complete, allow the mixture to slowly warm to 0°C over 2 hours. Do not heat to reflux yet.
- Purification: Fractionally distill the product under reduced pressure.
 - Note: The first fraction will be unreacted mono-iodide (). The second fraction is the target . The residue is .[\[1\]](#)

Visualization: Synthesis Workflow



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Figure 1: Step-wise synthesis pathway from trichloride precursor to ethyldiiodogermane, highlighting the critical iodine addition step.

Reactivity & Applications

Ethyldiiodogermane acts as a "linchpin" molecule. Its reactivity is defined by the hard/soft acid-base theory (HSAB): the Ge center is soft, the Iodine is a good leaving group, and the Hydride is capable of radical mechanisms.

A. Hydrolysis & Germoxane Formation

Upon exposure to water, the

bonds hydrolyze rapidly, while the

bond is relatively stable under neutral conditions.

This results in Ethylhydridogermoxane polymers, which are precursors to conductive germanium-based sol-gels.

B. Hydrogermylation (C-Ge Bond Formation)

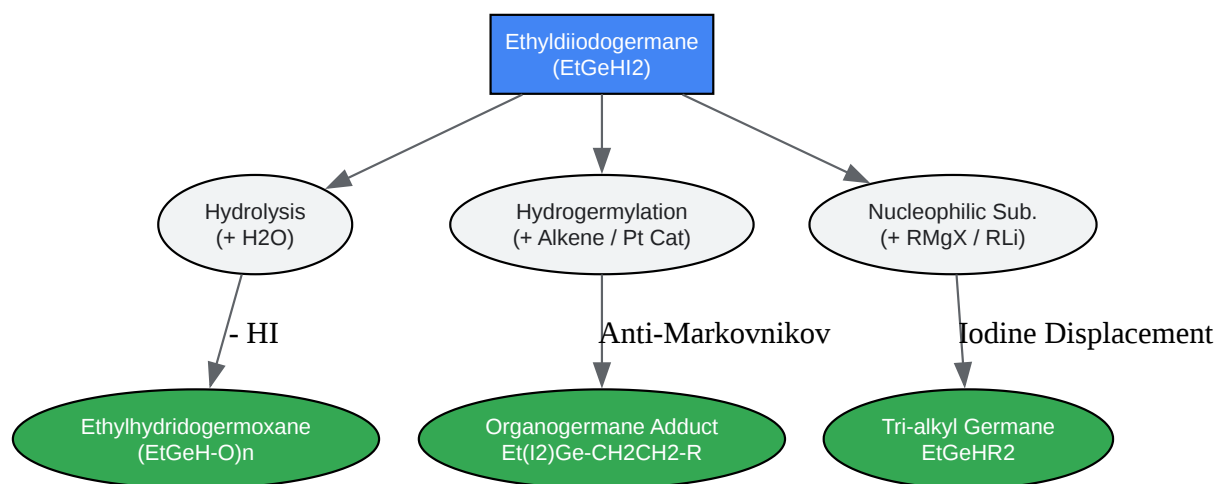
The most valuable application is the attachment of the ethyl-iodo-germyl group to unsaturated organic backbones.

- Catalyst: Chloroplatinic acid (Speier's catalyst) or AIBN (radical initiator).
- Utility: This reaction creates a new C-Ge bond while retaining the two Iodine atoms, which can then be further functionalized (e.g., converted to alkoxy or alkyl groups).

C. Reduction & Coupling

Reaction with alkali metals (Na/K) leads to Wurtz-type coupling, generating polygermanes or cyclic germanes, which are of high interest in photoconductive materials.

Visualization: Reactivity Network



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Figure 2: The divergent reactivity profile of Ethyldiiodogermane, illustrating its utility as a scaffold for complex organometallics.

Safety & Handling Protocols

Working with Ethyldiiodogermane requires strict adherence to organometallic safety standards.

- **Corrosivity:** The compound hydrolyzes to release Hydrogen Iodide (HI), which is severely corrosive to respiratory tissues and eyes. All manipulations must be performed in a fume hood or glovebox.
- **Incompatibility:** Avoid contact with strong oxidizers and protic solvents (water, alcohols) unless hydrolysis is the intended reaction.
- **Storage:** Store in amber glass (iodine-sensitive) under an inert atmosphere (Argon) at 2–8°C.
- **Spill Management:** Neutralize spills with sodium bicarbonate () or sodium thiosulfate () to quench iodine/HI, then absorb with vermiculite.

References

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Sources

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